

A Comprehensive Technical Guide to the Safety of Zoalene-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zoalene-d5

Cat. No.: B15294057

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the safety information for **Zoalene-d5**, a deuterated analog of the coccidiostat Zoalene (Dinitolmide). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to assist researchers and professionals in handling this compound safely.

Chemical and Physical Properties

Zoalene-d5 is a derivative of Zoalene, where five hydrogen atoms have been replaced by deuterium. This isotopic labeling is often used in metabolic and pharmacokinetic studies.

Property	Data	Citation
Molecular Formula	C ₈ D ₅ H ₂ N ₃ O ₅	[1]
Molar Mass	230.189 g/mol	[1]
Appearance	Neat, Red crystalline powder	[1][2]
Melting Point	Approximately 190-192 °C	[2]
Solubility	Slightly soluble in water; Soluble in organic solvents like chloroform	[2]
Storage Condition	2-8°C	[2]

Hazard Identification and Classification

Zoalene-d5 is classified as harmful and requires careful handling. The following table summarizes its hazard classifications.

Hazard Type	Classification	Notes	Citation
GHS Classification	Harmful if swallowed (Acute Toxicity, Oral)	Risk Code: R22	[2]
Skin Irritation (Category 2)	Causes skin irritation.	[3]	
Serious Eye Irritation (Category 2A)	Causes serious eye irritation.	[3]	
Skin Sensitization (Category 1)	May cause an allergic skin reaction.	[3]	
Combustible Dust	May form combustible dust concentrations in air.	[3]	
Hazard Symbols	Xn (Harmful)	[2]	

Exposure Controls and Personal Protection

To ensure safety, strict adherence to exposure limits and the use of personal protective equipment (PPE) are mandatory.

Parameter	Guideline / Equipment	Citation
Occupational Exposure	NIOSH REL: 5 mg/m ³ (10-hour TWA) for Dinitolmide	[4]
ACGIH TLV: 5 mg/m ³ (8-hour TWA) for Dinitolmide	[4]	
Engineering Controls	Use in a well-ventilated area or with local exhaust ventilation.	[5][6]
Eye/Face Protection	Safety glasses with side-shields or goggles.	[5][6]
Skin Protection	Chemical-resistant gloves. Impervious clothing.	[5][6]
Respiratory Protection	A suitable particle filter mask should be worn when exposed to dust.	[5][6]

Handling, Storage, and First Aid

Proper procedures for handling, storage, and emergency response are critical for mitigating risks associated with **Zoalene-d5**.

Aspect	Procedure	Citation
Handling	Avoid breathing dust. Avoid contact with eyes, skin, and clothing. Prevent dust accumulation and keep away from ignition sources. Ground/bond container and receiving equipment. Wash hands thoroughly after handling.	[3][5]
Storage	Keep container tightly closed. Store in a dry, cool, and well-ventilated place. Store away from heat, direct sunlight, and incompatible materials. Recommended storage temperature: 2-8°C.	[2][3]
First Aid: Skin Contact	Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[3][5]
First Aid: Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.	[3][5]
First Aid: Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.	[5]

First Aid: Ingestion

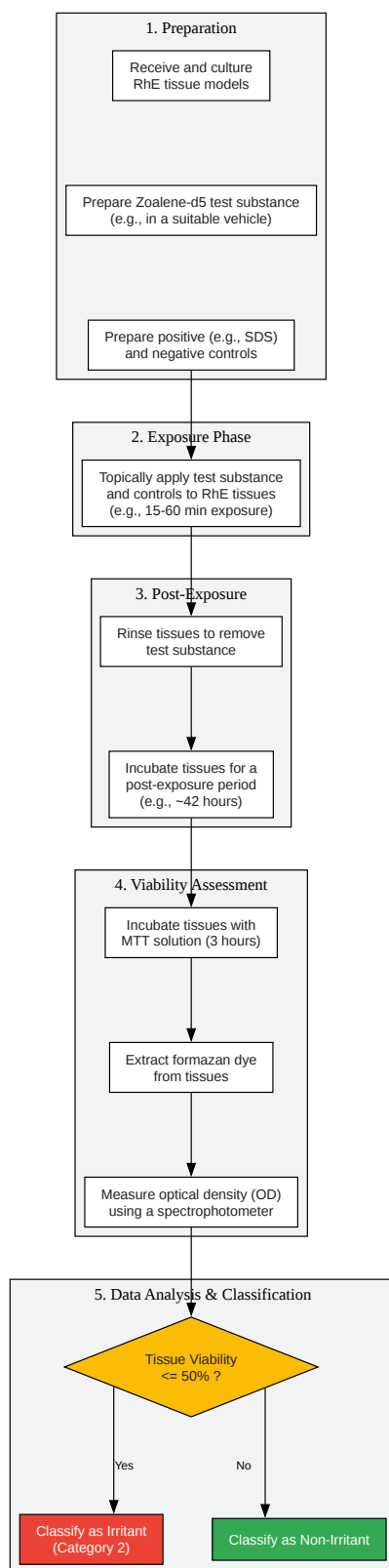
Rinse mouth. Call a poison center or doctor if you feel unwell. [5]

Experimental Protocols and Workflows

While specific experimental protocols for **Zoalene-d5** are not publicly available, this section outlines representative workflows for key toxicological assessments based on standard methodologies.

Representative Experimental Workflow: In Vitro Skin Irritation Test

This protocol describes a general procedure for assessing the skin irritation potential of a chemical using a Reconstituted Human Epidermis (RhE) model, such as the one described in OECD Guideline 439.

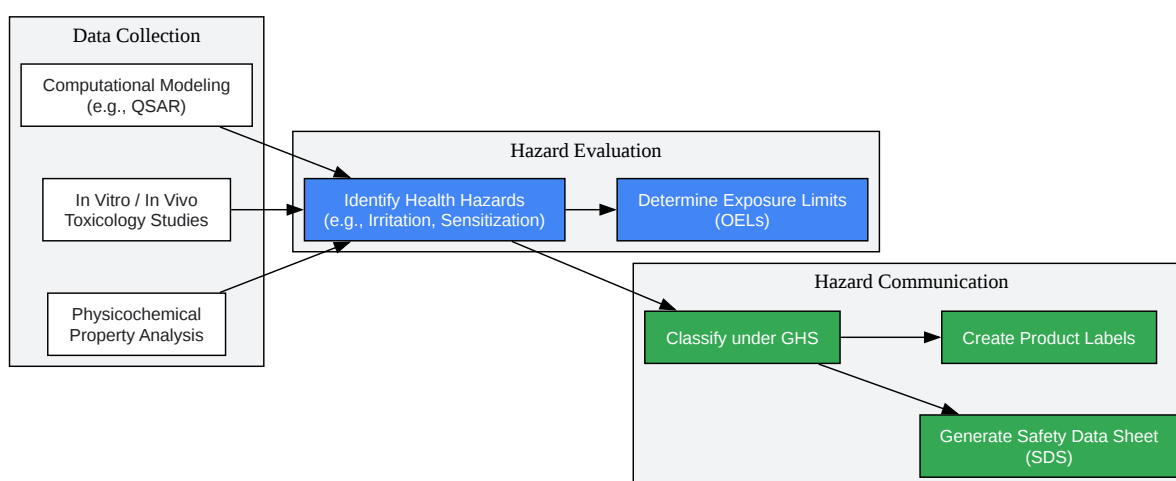


[Click to download full resolution via product page](#)

Fig 1. General workflow for an in-vitro skin irritation test.

Logical Flow: Chemical Safety Assessment and Communication

The process of determining and communicating the safety of a chemical like **Zoalene-d5** follows a logical progression from data collection to hazard communication. This is a critical process in drug development and chemical management.



[Click to download full resolution via product page](#)

Fig 2. Logical flow of chemical hazard assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. chembk.com [chembk.com]
- 3. zoetisus.com [zoetisus.com]
- 4. nj.gov [nj.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safety of Zoalene-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294057#zoalene-d5-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com